

Preparing SR-31747 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: SR-31747

Cat. No.: B1682618

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Introduction

SR-31747 is a potent and selective sigma-1 (σ_1) receptor ligand and sterol isomerase inhibitor with significant immunosuppressive, anti-inflammatory, and anti-proliferative properties.^{[1][2]} Its mechanism of action involves the inhibition of the $\Delta 8$ - $\Delta 7$ sterol isomerase, a critical enzyme in the cholesterol biosynthesis pathway.^[1] This inhibition leads to the accumulation of $\Delta 8$ -cholesterol isomers and a subsequent reduction in cellular cholesterol levels, which underlies its anti-proliferative effects. Due to its therapeutic potential, **SR-31747** is a valuable tool in cancer research and drug development. This document provides a detailed protocol for the preparation of a stock solution of **SR-31747** in dimethyl sulfoxide (DMSO), ensuring its stability and suitability for various in vitro and in vivo experimental applications.

Quantitative Data Summary

For ease of use and reproducibility, the key quantitative data for **SR-31747** and its stock solution preparation are summarized in the table below.

| Parameter | Value | Reference |
|---------------------------------|--|------------|
| SR-31747 Properties | | |
| Molecular Formula | C ₂₃ H ₃₅ Cl ₂ N | [1] |
| Molecular Weight | 396.44 g/mol | [1] |
| Stock Solution Parameters | | |
| Recommended Solvent | Dimethyl Sulfoxide (DMSO) | |
| Recommended Stock Concentration | 10 mM | |
| Mass for 1 mL of 10 mM Stock | 3.9644 mg | Calculated |
| Storage Conditions | | |
| Solid Compound | -20°C for up to 3 years | [2] |
| Stock Solution (in DMSO) | -20°C in tightly sealed aliquots for up to 1 month | |
| | -80°C for up to 6 months | [3] |

Experimental Protocols

Materials and Equipment

- **SR-31747** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM SR-31747 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **SR-31747** in DMSO.

- Pre-dissolution Preparation:
 - Before opening the vial, allow the **SR-31747** powder to equilibrate to room temperature for at least one hour. This prevents condensation from forming on the compound.
 - Ensure all equipment is clean, sterile, and dry.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.9644 mg of **SR-31747** powder into the tared tube.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **SR-31747** powder.
 - Tightly cap the tube.
- Ensuring Complete Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the **SR-31747** is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquoting and Storage:
 - It is highly recommended to prepare and use solutions on the same day.
 - If storage is necessary, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber or opaque vials to protect from light and repeated freeze-thaw cycles.

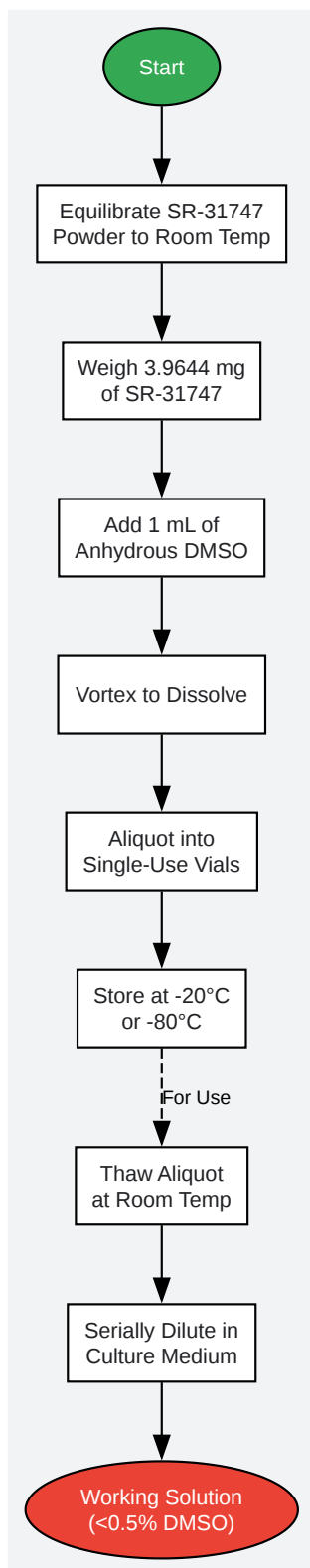
- Store the aliquots at -20°C for up to one month or at -80°C for extended stability of up to six months.[\[3\]](#)

Protocol for Preparing Working Solutions

- Thawing the Stock Solution:
 - Retrieve a single aliquot of the 10 mM **SR-31747** stock solution from the freezer.
 - Allow it to thaw completely at room temperature.
- Dilution in Culture Medium:
 - Perform serial dilutions of the stock solution in your desired cell culture medium or experimental buffer to achieve the final working concentration.
 - Crucially, ensure the final concentration of DMSO in the working solution is kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[3\]](#)
 - It is advisable to perform dilutions in a stepwise manner to prevent precipitation of the compound.[\[3\]](#)
 - Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Visualizations

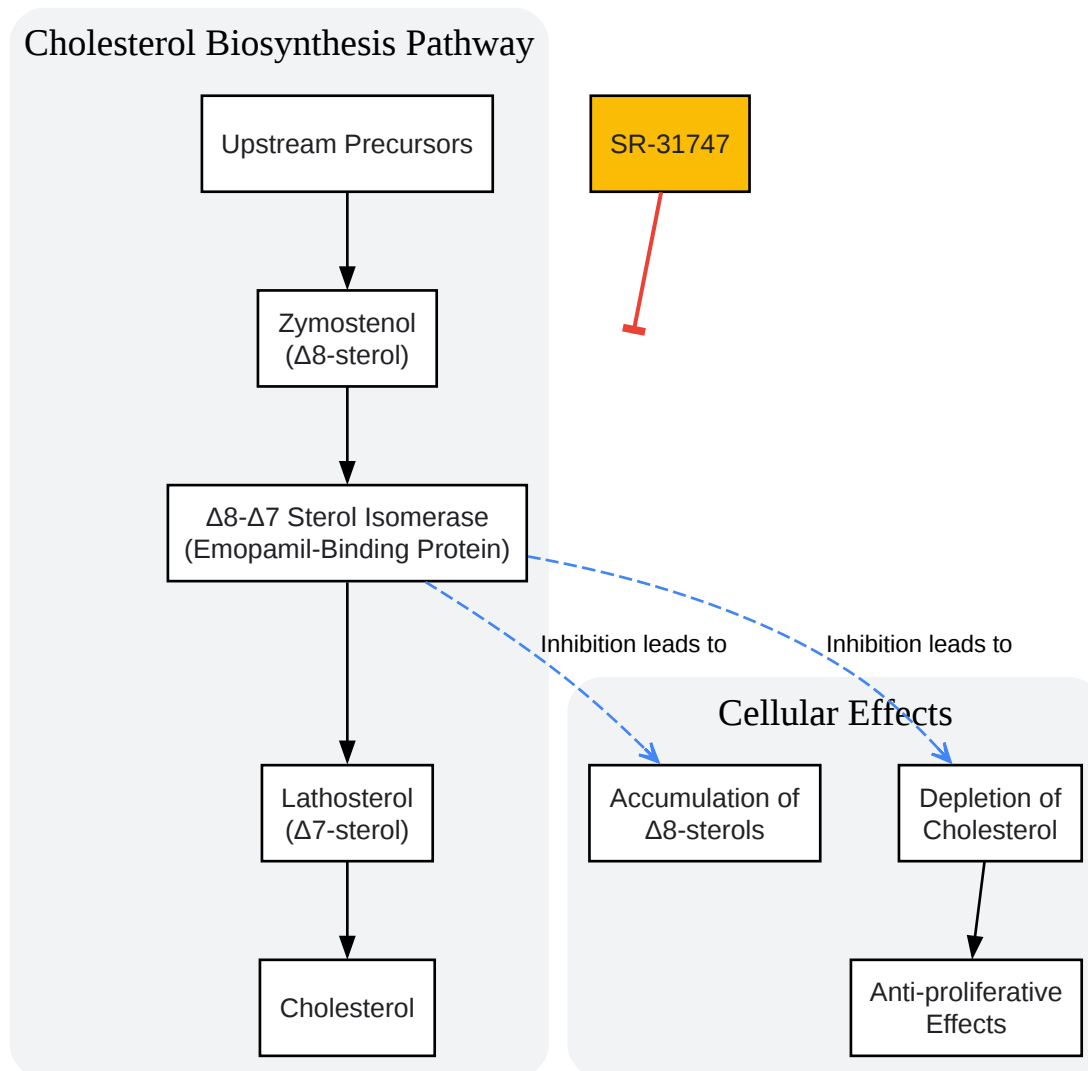
SR-31747 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **SR-31747** stock and working solutions.

SR-31747 Mechanism of Action: Inhibition of Cholesterol Biosynthesis



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Caption: **SR-31747** inhibits sterol isomerase in the cholesterol biosynthesis pathway.

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References

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- To cite this document: BenchChem. [Preparing SR-31747 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682618#preparing-sr-31747-stock-solution-in-dmsol]

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